

Application Notes and Protocols for Itacitinib

Stock Solution Preparation

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Compound of Interest

Compound Name: *Itacitinib*

Cat. No.: *B8058394*

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These application notes provide detailed protocols for the preparation, storage, and handling of **itacitinib** stock solutions for in vitro and in vivo research applications. **Itacitinib** is a potent and selective inhibitor of Janus kinase 1 (JAK1), a key enzyme in the JAK/STAT signaling pathway that is implicated in inflammatory and autoimmune diseases, as well as certain cancers.[\[1\]](#)[\[2\]](#)[\[3\]](#)
[\[4\]](#)

Chemical and Physical Properties

Itacitinib, also known as INCB039110, is an orally bioavailable small molecule.[\[1\]](#)[\[2\]](#)[\[5\]](#) Its chemical and physical properties are summarized below.

Property	Value
Synonyms	INCB 039110, INCB39110
Molecular Formula	C ₂₆ H ₂₃ F ₄ N ₉ O
Molecular Weight	553.5 g/mol [5]
Appearance	Solid [6]
Purity	≥95% [6]
CAS Number	1334298-90-6 [6]

Solubility Data

Itacitinib is soluble in several organic solvents but is sparingly soluble in aqueous buffers.^[6] It is crucial to first dissolve **itacitinib** in an organic solvent before preparing aqueous working solutions.

Solvent	Solubility
DMSO	≥ 30 mg/mL ^{[7][8][9]} , with some sources reporting up to 100 mg/mL ^[1]
Ethanol	~5 mg/mL ^[6]
Dimethylformamide (DMF)	~3 mg/mL ^[6]
Aqueous Buffers (e.g., PBS pH 7.2)	Sparingly soluble (~0.02 mg/mL in a 1:40 ethanol:PBS solution) ^[6]

Experimental Protocols

Preparation of a 10 mM Itacitinib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **itacitinib** in dimethyl sulfoxide (DMSO).

Materials:

- **Itacitinib** solid powder
- Anhydrous or high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Pipettes and sterile pipette tips
- Vortex mixer

- Optional: Sonication bath

Procedure:

- **Equilibrate Itacitinib:** Allow the vial of solid **itacitinib** to equilibrate to room temperature before opening to prevent condensation.
- **Weigh Itacitinib:** Accurately weigh the desired amount of **itacitinib** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.535 mg of **itacitinib** (Molecular Weight = 553.5 g/mol).
- **Add DMSO:** Add the calculated volume of DMSO to the vial containing the **itacitinib** powder. To prepare a 10 mM stock solution with 5.535 mg of **itacitinib**, add 1 mL of DMSO.
- **Dissolve Itacitinib:** Vortex the solution until the **itacitinib** is completely dissolved. If necessary, gentle warming or sonication can be used to aid dissolution.[\[10\]](#) Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[11\]](#)

Storage and Stability of Stock Solutions

Proper storage is critical to maintain the stability and activity of the **itacitinib** stock solution.

Storage Condition	Stability
Solid Itacitinib	≥ 4 years at -20°C [6]
Stock Solution in DMSO	1 year at -80°C [1] [11]
Stock Solution in DMSO	6 months at -20°C [11]

Note: Aqueous working solutions are not recommended for storage for more than one day.[\[6\]](#)

Preparation of Working Solutions for Cell-Based Assays

For in vitro experiments, the concentrated DMSO stock solution must be further diluted in an appropriate aqueous medium, such as cell culture medium or phosphate-buffered saline (PBS).

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **itacitinib** DMSO stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in your desired aqueous buffer or cell culture medium to achieve the final working concentration.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.[10]
- Use Immediately: It is recommended to use the freshly prepared aqueous working solutions immediately.[6]

Signaling Pathway and Experimental Workflow

Itacitinib Mechanism of Action: Inhibition of the JAK/STAT Pathway

Itacitinib is a selective inhibitor of JAK1.[6][11] The Janus kinase (JAK)/signal transducer and activator of transcription (STAT) pathway is a critical signaling cascade for numerous cytokines and growth factors involved in inflammation and immunity.[12][13] Upon cytokine binding to its receptor, JAKs are activated, leading to the phosphorylation and activation of STAT proteins. Activated STATs then translocate to the nucleus to regulate gene expression. By inhibiting JAK1, **itacitinib** blocks this signaling cascade.[2][12]

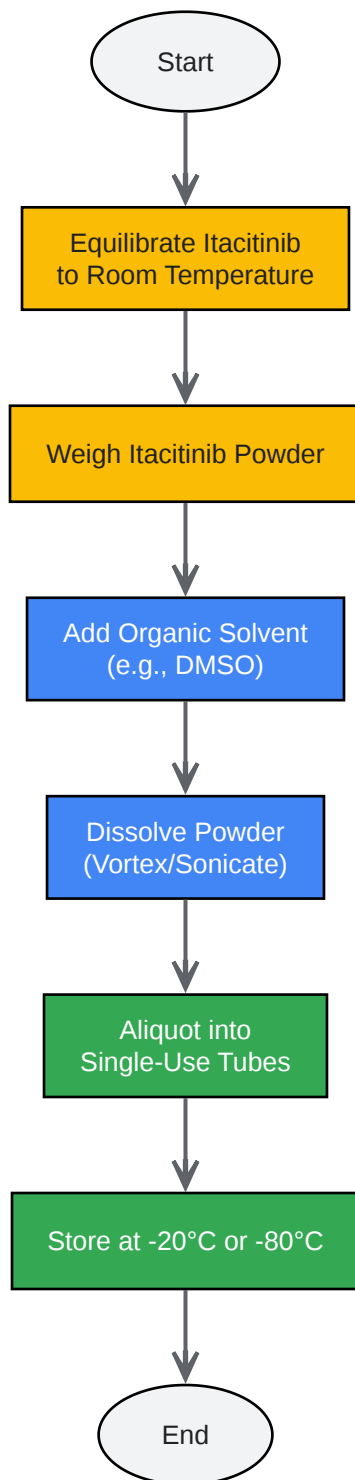


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Caption: **Itacitinib** inhibits the JAK1/STAT signaling pathway.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the key steps for preparing an **itacitinib** stock solution.



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Caption: Workflow for preparing **itacitinib** stock solution.

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